

Application Notes and Protocols for Br-PEG6-C2-NHBoc in Bioconjugation

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Compound of Interest

Compound Name: *Br-PEG6-C2-NHBoc*

Cat. No.: *B15579333*

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Introduction

Br-PEG6-C2-NHBoc is a heterobifunctional linker widely utilized in the field of bioconjugation. Its structure comprises a bromo group for covalent attachment to nucleophilic residues like cysteines, a hydrophilic hexaethylene glycol (PEG6) spacer to enhance solubility and provide spatial separation, and a tert-butyloxycarbonyl (Boc)-protected amine for subsequent functionalization. This versatile linker is particularly prominent in the synthesis of Proteolysis Targeting Chimeras (PROTACs) and Antibody-Drug Conjugates (ADCs).^{[1][2][3]}

The PEG spacer in **Br-PEG6-C2-NHBoc** offers several advantages in bioconjugation, including increased stability of the resulting conjugate, prolonged circulation half-life, and reduced immunogenicity.^[4] The strategic placement of the reactive bromo group and the protected amine allows for a sequential and controlled conjugation strategy.

This document provides detailed application notes and protocols for the effective use of **Br-PEG6-C2-NHBoc** in bioconjugation workflows, covering conjugation to proteins, deprotection of the Boc group, and subsequent conjugation of a second molecule.

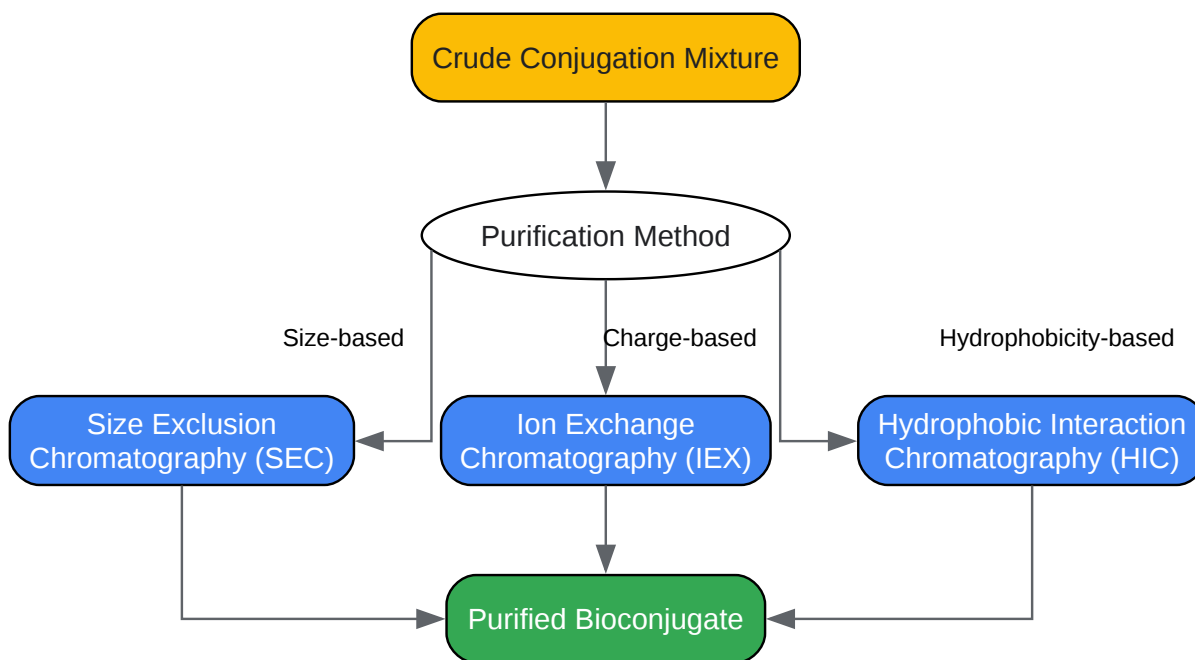
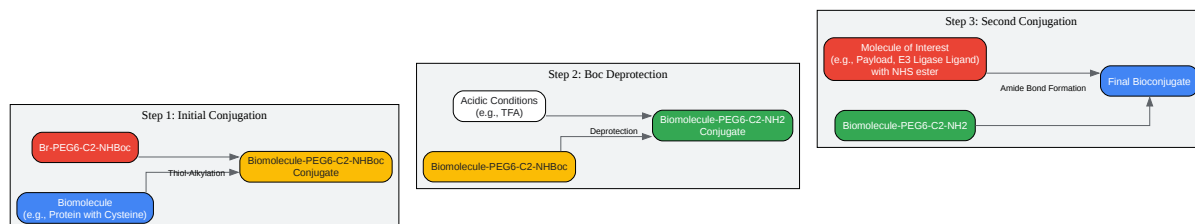
Chemical Properties and Handling

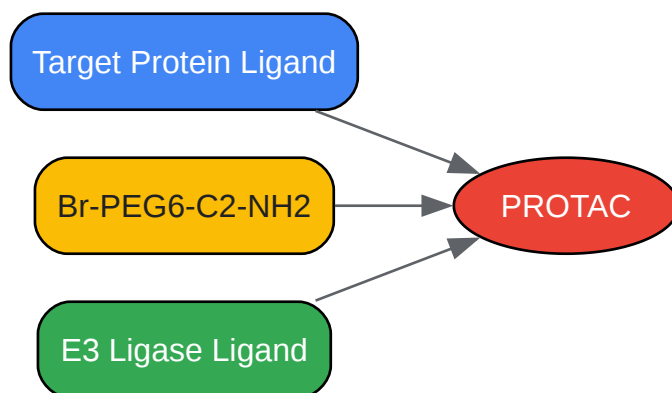
Property	Value
Molecular Formula	C19H38BrNO8
Molecular Weight	488.41 g/mol [5]
Appearance	Light yellow to yellow liquid[5]
Storage	Store at 4°C, sealed and protected from moisture. For long-term storage in solvent, store at -80°C for up to 6 months.[5]

Solubility: **Br-PEG6-C2-NHBoc** is soluble in organic solvents such as DMSO and DMF.

Bioconjugation Strategy Overview

The use of **Br-PEG6-C2-NHBoc** in bioconjugation typically follows a two-step process. First, the bromo group is reacted with a nucleophilic residue on a biomolecule, most commonly the thiol group of a cysteine residue. Following this initial conjugation and purification, the Boc-protecting group on the terminal amine is removed under acidic conditions. This newly exposed primary amine is then available for conjugation to a second molecule of interest, which could be a payload for an ADC or an E3 ligase ligand for a PROTAC.





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